

A Comprehensive Technical Guide to the Basic Chemical Properties of Bismuth Citrate

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Compound of Interest

Compound Name: *Bismuth citrate*

Cat. No.: *B046673*

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Introduction

Bismuth citrate, a salt of bismuth and citric acid, is a key active pharmaceutical ingredient (API) with significant applications in gastroenterology, particularly in the eradication of *Helicobacter pylori* and the treatment of peptic ulcers.[1][2][3] Its therapeutic efficacy is intrinsically linked to its fundamental chemical properties. This in-depth technical guide provides a comprehensive overview of the core chemical characteristics of **bismuth citrate**, including detailed experimental protocols and data presented for clarity and comparative analysis.

Chemical and Physical Properties

Bismuth citrate is typically a white to off-white crystalline powder.[4] Its fundamental properties are summarized in the tables below.

Table 1: General Chemical Properties of Bismuth Citrate

Property	Value	Reference
Chemical Name	Bismuth(III) Citrate	[5]
CAS Number	813-93-4	[4]
Molecular Formula	C ₆ H ₅ BiO ₇	[4]
Molecular Weight	398.08 g/mol	[4]
Appearance	White to off-white crystalline powder	[4]

Table 2: Physicochemical Properties of Bismuth Citrate

Property	Value	Method/Conditions	Reference
Melting Point	300 °C (with decomposition)	Not specified	[6]
Solubility	Insoluble in water, alcohol, ether. Soluble in ammonia solutions and alkali citrates.	Qualitative	[7]
Soluble Bismuth Limit	NMT 2.0 µg/mL	Atomic Absorption Spectroscopy	[5][8]
Thermal Decomposition	Decomposes to Bi ₂ O ₃ and bismuth(III) carbonate, then fully to Bi ₂ O ₃ above 420 °C.	Thermogravimetric Analysis (TGA)	[6]
Bismuth Content (Assay)	49.0% - 54.0%	Titration	[5][8]

Experimental Protocols

Detailed methodologies for the analysis of **bismuth citrate** are crucial for quality control and research. The following protocols are based on established pharmacopeial methods.

Assay of Bismuth Content (Complexometric Titration)

This method determines the percentage of bismuth in **bismuth citrate**.

Principle: **Bismuth citrate** is ignited to form bismuth oxide, which is then dissolved in nitric acid. The resulting bismuth ions are titrated with a standardized solution of edetate disodium (EDTA) using xylenol orange as an indicator.

Procedure:

- Accurately weigh approximately 300 mg of **Bismuth Citrate** and transfer to a porcelain crucible.
- Ignite the sample.
- Allow the crucible to cool, then add 2 mL of nitric acid dropwise to the residue and warm until the solution is complete.
- Add approximately 60 mL of water and 0.3 mL of xylenol orange indicator solution.
- Titrate the solution with 0.05 M edetate disodium until the endpoint is indicated by a color change to yellow.
- Calculate the percentage of bismuth in the sample. Each mL of 0.05 M edetate disodium is equivalent to 10.45 mg of bismuth (Bi).^{[5][8]}

Determination of Soluble Bismuth (Atomic Absorption Spectroscopy)

This protocol quantifies the amount of bismuth that dissolves in water under specific conditions.

Principle: A suspension of **bismuth citrate** in water is stirred for a set period, filtered, and the concentration of bismuth in the filtrate is determined by atomic absorption spectroscopy.

Procedure:

- Prepare a suspension of 5.0 g of **Bismuth Citrate** in 100 mL of water.

- Stir the suspension mechanically for 2 hours.
- Filter the suspension through filter paper, and then pass the filtrate through a filter with a porosity of 0.1 μm or finer.
- To 10.0 mL of the final filtrate, add 0.1 mL of nitric acid.
- Prepare a standard bismuth solution with a known concentration.
- Determine the absorbance of both the test solution and the standard solution using an atomic absorption spectrophotometer at a wavelength of 223.06 nm, equipped with a bismuth hollow-cathode lamp and an oxidizing flame.^{[5][8]}
- The absorbance of the test solution should not exceed that of the standard solution, indicating the soluble bismuth is within the specified limit.^{[5][8]}

Thermal Analysis (Thermogravimetric Analysis/Differential Scanning Calorimetry)

TGA and DSC provide information on the thermal stability and decomposition of **bismuth citrate**.

Principle: TGA measures the change in mass of a sample as a function of temperature, while DSC measures the heat flow into or out of a sample as it is heated or cooled.

General Procedure:

- Place a small, accurately weighed sample of **bismuth citrate** into an appropriate pan (e.g., alumina).
- Place the pan in the TGA/DSC instrument.
- Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a specified heating rate (e.g., 10 $^{\circ}\text{C}/\text{min}$).
- Record the mass loss (TGA) and heat flow (DSC) as a function of temperature.

- The resulting thermogram will show the temperatures at which decomposition events occur and the associated mass losses.[\[6\]](#)[\[9\]](#)[\[10\]](#)

Stability Testing

Stability studies are essential to determine the shelf-life of the drug substance.

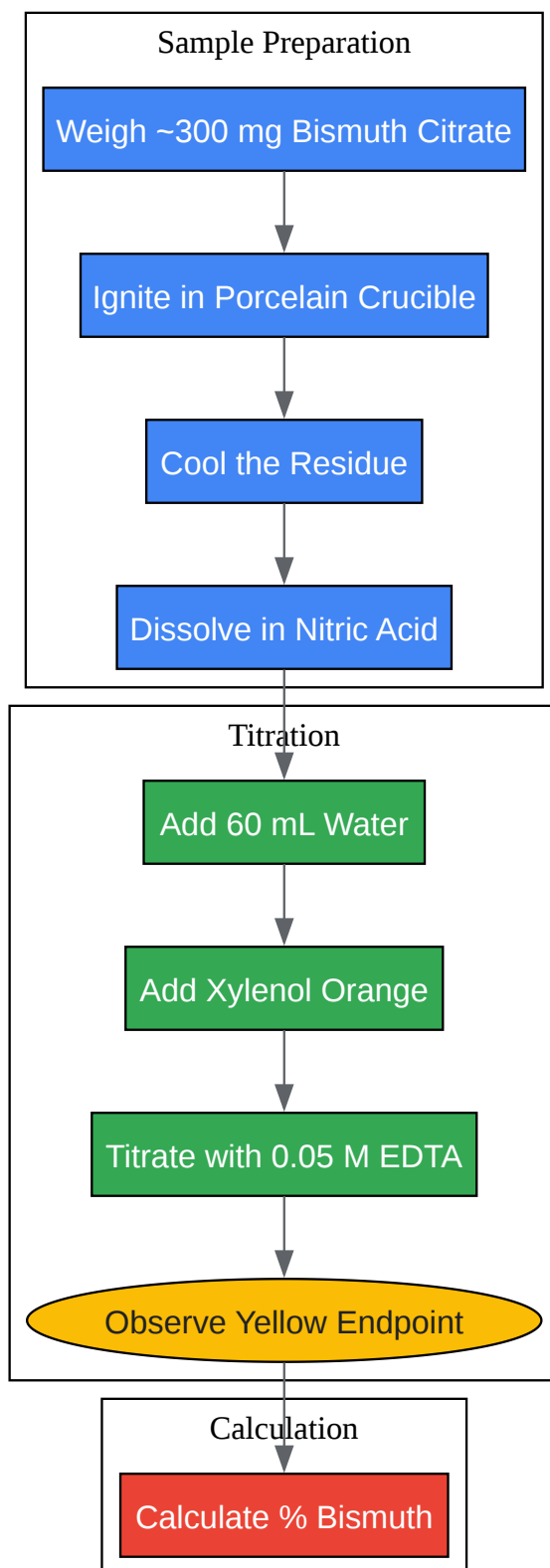
Principle: **Bismuth citrate** is stored under various controlled temperature and humidity conditions for specified periods. The samples are then tested at regular intervals for any changes in their physical and chemical properties.

General Protocol (based on ICH Guidelines):

- Package the **bismuth citrate** in a container closure system that simulates the proposed packaging for storage and distribution.[\[11\]](#)
- Store the packaged samples under long-term (e.g., 25 °C ± 2 °C / 60% RH ± 5% RH for 12 months) and accelerated (e.g., 40 °C ± 2 °C / 75% RH ± 5% RH for 6 months) stability conditions.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- At specified time points (e.g., 0, 3, 6, 9, 12, 18, 24, 36 months for long-term studies), withdraw samples and analyze them for appearance, assay, degradation products, and other relevant quality attributes.[\[12\]](#)[\[13\]](#)
- Evaluate the data to establish a re-test period or shelf life for the drug substance.[\[13\]](#)

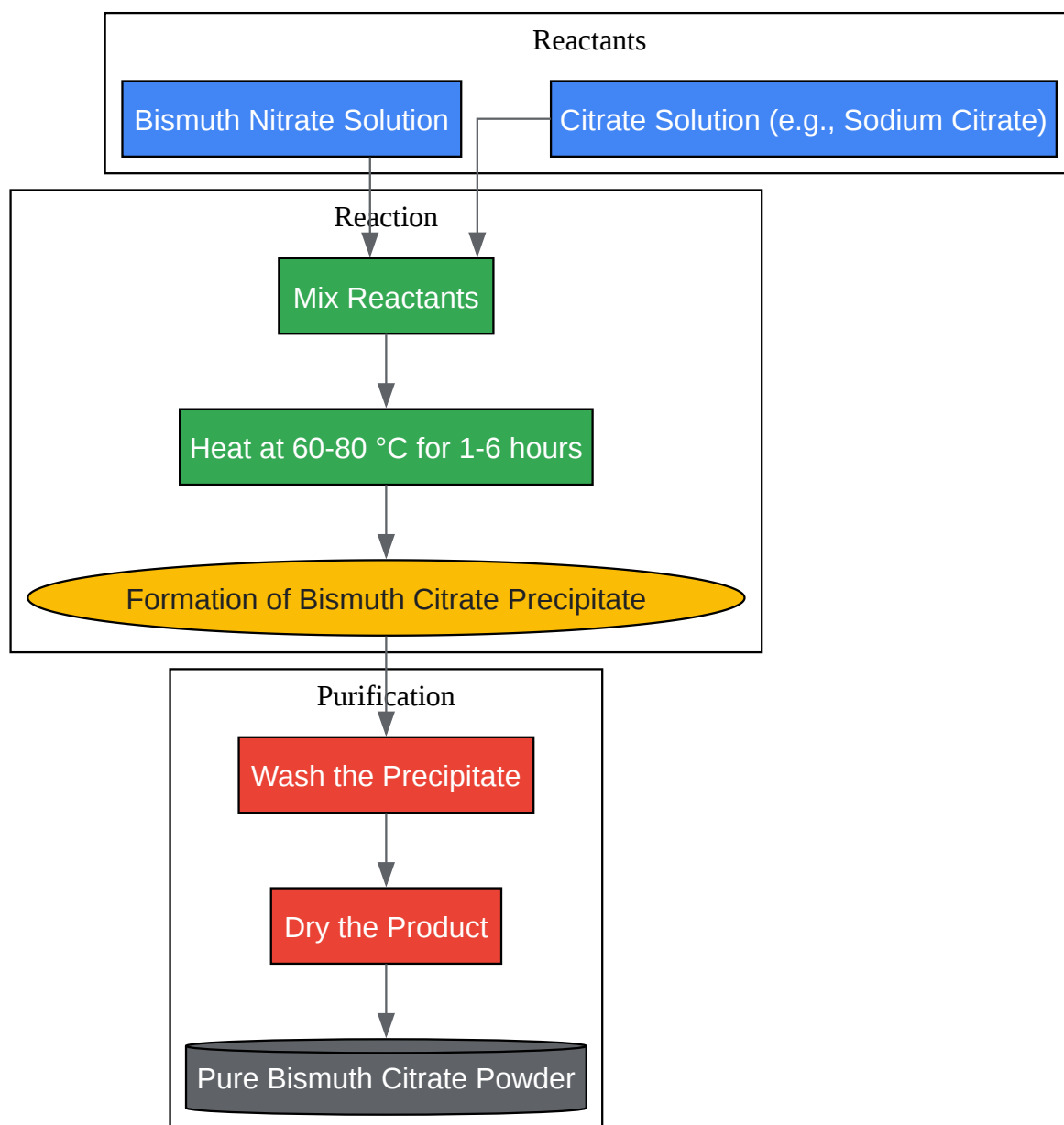
Mandatory Visualizations

Experimental and Logical Workflows



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Figure 1. Workflow for the Assay of Bismuth Content by Complexometric Titration.

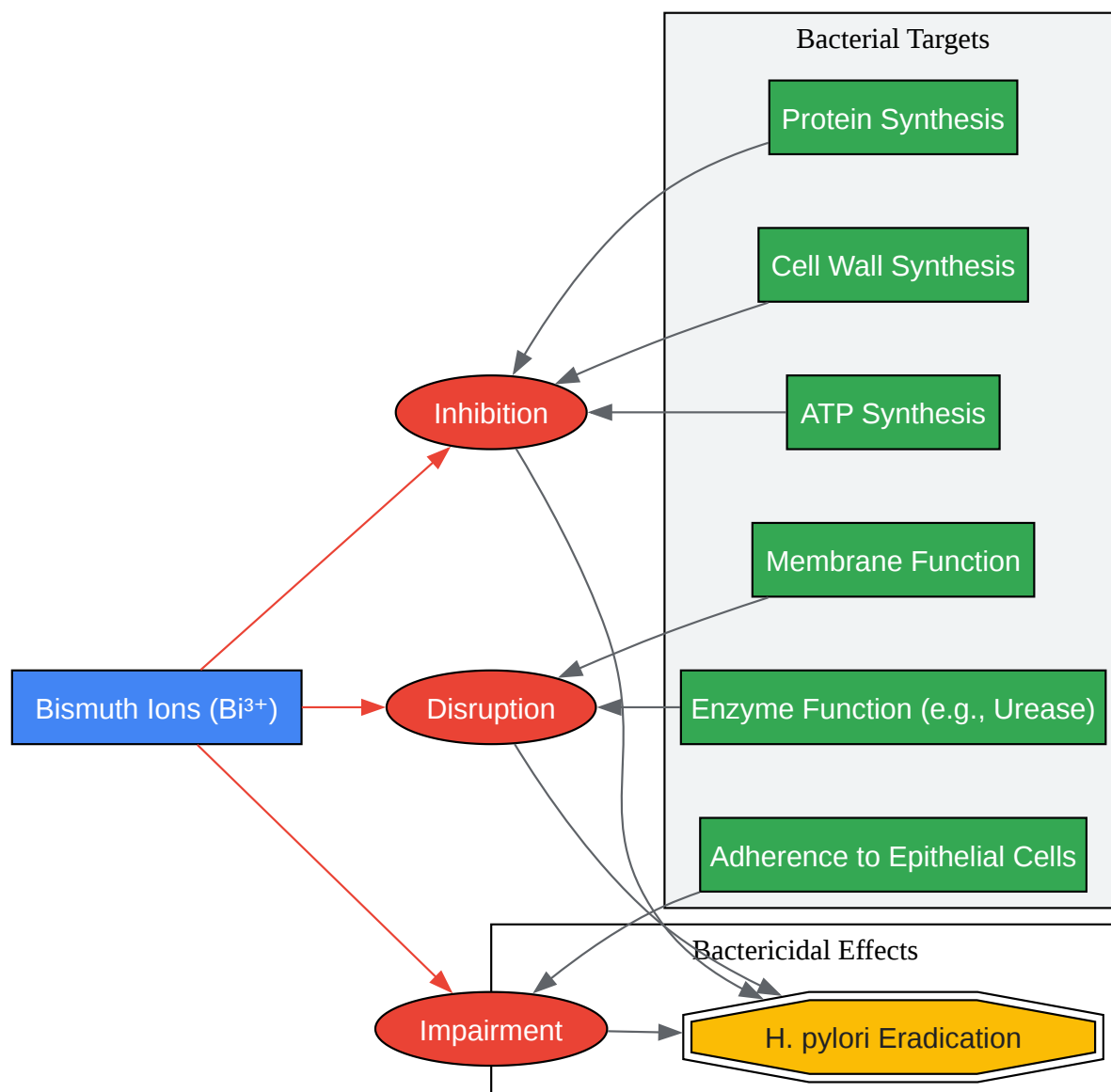


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Figure 2. Generalized Workflow for the Synthesis of **Bismuth Citrate**.

Mechanism of Action against *Helicobacter pylori*

The antimicrobial action of bismuth against *H. pylori* is multifaceted.



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Figure 3. Schematic of the Multifaceted Mechanism of Action of Bismuth against *H. pylori*.

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